

# what is Aderbasib used for in research

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## Compound Focus: Aderbasib

CAS No.: 791828-58-5

Cat. No.: S547911

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## Core Scientific profile

The table below summarizes the key technical aspects of **Aderbasib** for research purposes.

Property	Description
Drug Type	Small molecule drug [1]
Synonyms	INCB7839, INCB007839 [1] [2]
CAS Registry	791828-58-5 [1] [2]
Molecular Formula	$C_{21}H_{28}N_4O_5$ [1] [2]
Mechanism of Action	Potent, orally active inhibitor of ADAM10 and ADAM17 (shedase inhibitor) [1] [3]
Primary Research Applications	Investigation of cancers including breast cancer, colorectal cancer, gliomas, and non-Hodgkin lymphoma; studying tumor growth, metastasis, and combination therapies to overcome drug resistance [1] [3] [4]
Key Biological Effect	Blocks proteolytic "shedding" of cell surface proteins, inhibiting activation of EGFR and other HER receptor pathways, and reducing release of soluble factors like TNF- $\alpha$ [2] [3]

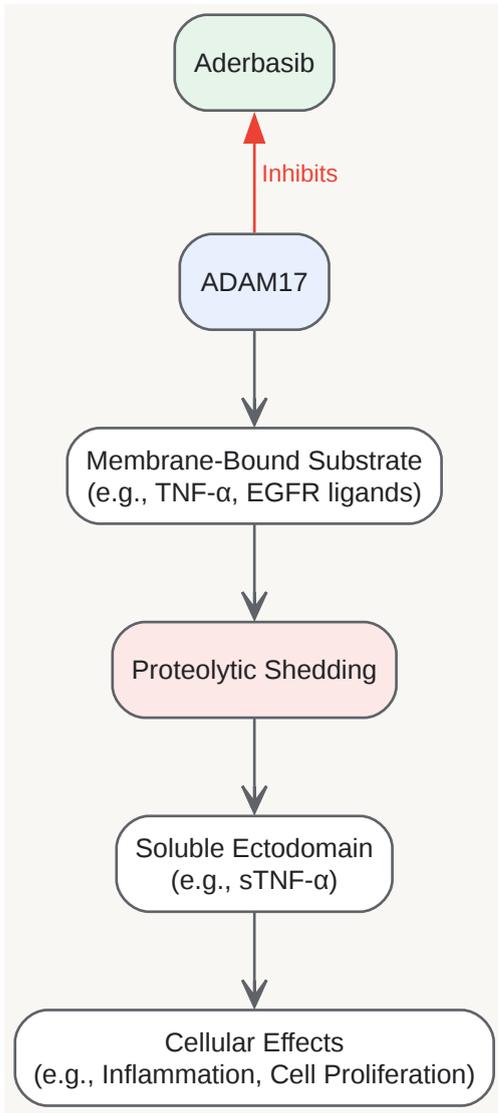
Property	Description
Development Status	Clinical development discontinued after Phase II trials (as of 2011) [5]

## Mechanism of Action and Signaling Pathways

**Aderbasib** exerts its research effects by inhibiting the metalloproteinase activity of **ADAM10** and **ADAM17** [3]. These proteins are responsible for the proteolytic "shedding" of various membrane-bound proteins, releasing their soluble ectodomains [2].

- **Key Substrates and Pathways:** The most significant substrates in oncology include ligands of the **Epidermal Growth Factor Receptor (EGFR)**, which **Aderbasib** inhibits, blocking activation through all four HER receptors for more complete pathway inhibition [2]. ADAM17 is also a primary enzyme for cleaving membrane-bound **Tumor Necrosis Factor-alpha (TNF- $\alpha$ )** to its soluble, active form [6].
- **Functional Consequences:** By inhibiting this shedding process, **Aderbasib** can suppress tumor cell proliferation and has shown antiviral effects in research models [2]. In the tumor microenvironment, inhibiting ADAM17 can affect vascular permeability and pre-metastatic niche formation [7].

The following diagram illustrates the mechanism of **Aderbasib** and its cellular effects.



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## Research Applications and Experimental Data

**Aderbasib** has been investigated in various preclinical cancer models. The table below summarizes key experimental findings from recent research.

Cancer Model / Context	Experimental Findings	Reference
Pediatric Glioblastoma (SU-pcGBM2 xenografts)	Intraperitoneal injection (50 mg/kg, 5 days/week) resulted in strong inhibition of orthotopic xenograft growth. [2]	[2]
Colorectal Cancer (CRC)	Combined with protein therapeutic PEPD-G278D to overcome tumor resistance to EGFR inhibitors; Aderbasib enhanced target engagement by PEPD-G278D. [4]	[4]
CRC Metastasis	Oral administration (30 mg/kg every 3 days) reduced CRC metastasis in a mouse model; study highlighted role of ADAM17 in pre-metastatic niche formation. [7]	[7]

## Experimental Protocols

For researchers, the following experimental details from published studies can serve as a methodological reference.

### In Vitro Antiviral Assay (from reference [2])

- **Cell Line:** PK15 cells.
- **Procedure:** Cells were treated with **Aderbasib** at concentrations ranging from 100  $\mu$ M to 1 mM (0.5-hour incubation).
- **Outcome:** The compound demonstrated resistance to CSFV (Classical Swine Fever Virus) pseudovirus, indicating an antiviral effect.

### In Vivo Efficacy Study (from reference [2])

- **Animal Model:** NSG mice with SU-pcGBM2 xenografts.
- **Dosing:** 50 mg/kg via intraperitoneal (i.p.) injection.
- **Schedule:** 5 days per week, starting at week 4, for a duration of 2 weeks.
- **Formulation:** The injection solution consisted of "% DMSO, 2% Tween 80, 48% PEG300, 48% water".

## In Vivo Metastasis Study (from reference [7])

- **Animal Model:** Athymic BALB/c-nu/nu mice.
- **Dosing:** 30 mg/kg via oral administration (P.O.).
- **Schedule:** Administered every three days following CRC cell implantation.
- **Purpose:** The study evaluated the effect of **Aderbasib** on reducing CRC metastasis in vivo.

## Key Considerations for Researchers

- **Specificity and Off-Target Effects:** While designed to target ADAM10/ADAM17, researchers should be aware that the selectivity of **Aderbasib** should be verified in specific experimental systems to rule out off-target effects.
- **Clinical Translation Status:** It is important to note that **Aderbasib**'s clinical development for cancers like metastatic breast cancer was **halted in 2011** after Phase II trials [5]. Its current utility is primarily as a **tool compound** for basic and translational research to understand sheddase function and explore new combination strategies [4].

In summary, **Aderbasib** serves as a valuable pharmacological tool in laboratory research for probing the roles of ADAM10 and ADAM17 in disease, with a particular focus on cancer progression, metastasis, and mechanisms to overcome drug resistance.

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